

# An In-depth Technical Guide to the Health and Safety of 4-Isobutylphenol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Isobutylphenol

Cat. No.: B1593399

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

This guide provides a comprehensive overview of the health and safety considerations for **4-Isobutylphenol** (CAS No. 4167-74-2), tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from authoritative safety data sheets and toxicological assessments to ensure technical accuracy and promote a culture of safety in the laboratory.

## Chemical Identity and Physicochemical Properties

**4-Isobutylphenol**, also known as p-isobutylphenol or 4-(2-methylpropyl)phenol, is an alkylphenol used as an intermediate in chemical synthesis.<sup>[1][2]</sup> A fundamental understanding of its physical and chemical properties is the first step in a robust safety assessment.

Property	Value	Source
CAS Number	4167-74-2	[1][3]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O	[1][3]
Molecular Weight	150.22 g/mol	[1][3]
Appearance	Data not available; often a solid or liquid	[1]
Storage	Store in a refrigerator at 2-8°C	[1]

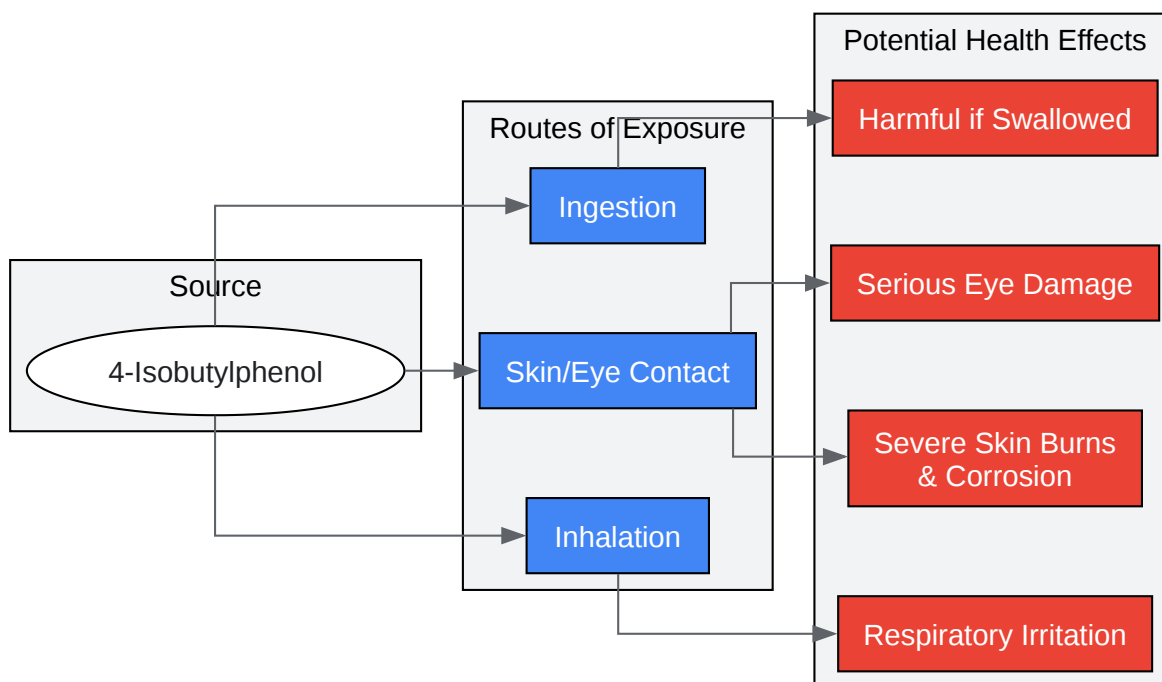
## Hazard Identification and GHS Classification

While comprehensive toxicological data for **4-Isobutylphenol** is limited, data from analogous compounds and available safety sheets allow for a conservative hazard assessment. The primary hazards are associated with its corrosive nature.

Based on read-across data from similar branched-chain phenols, the critical health effects are severe skin and eye damage. Analogue chemicals have a harmonized classification of 'Skin Corrosion – Category 1C' and 'Eye Damage – Category 1'.

### Diagram: Routes of Exposure and Primary Health Effects

The following diagram illustrates the potential routes of exposure to **4-Isobutylphenol** and the associated health hazards.



[Click to download full resolution via product page](#)

Caption: Primary exposure routes and associated health hazards for **4-Isobutylphenol**.

## Occupational Exposure and Control Measures

Effective risk management hinges on the "Hierarchy of Controls." The most effective measures involve eliminating the hazard or substituting it with a safer alternative. When that is not feasible, engineering controls, administrative controls, and finally, Personal Protective Equipment (PPE) are employed.

### Occupational Exposure Limits (OELs)

Currently, there are no established specific Occupational Exposure Limits (OELs) for **4-Isobutylphenol** from major regulatory bodies like OSHA or ACGIH.[3] In the absence of a specific OEL, it is crucial to handle the substance with a high degree of caution, implementing robust engineering controls and PPE to minimize any potential exposure.

### Engineering Controls

The primary engineering control for handling **4-Isobutylphenol** is to ensure adequate ventilation.[3]

- **Fume Hood:** All handling of **4-Isobutylphenol** that could result in the generation of vapors, mists, or aerosols should be conducted in a certified chemical fume hood. This is the most critical barrier to preventing respiratory exposure.
- **Local Exhaust Ventilation:** For larger-scale operations, local exhaust ventilation may be necessary to capture emissions at the source.
- **Safety Stations:** Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

### Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection.

PPE Type	Specification and Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield may be required for splash hazards. This is mandatory to prevent irreversible eye damage.
Hand Protection	Handle with chemical-impermeable gloves (e.g., Nitrile, Neoprene) that have been inspected prior to use.[3] The choice of glove material should be based on breakthrough time and permeation rate for similar phenols. Always wash and dry hands after handling.[3]
Skin and Body Protection	Wear fire/flammable resistant and impervious clothing, such as a lab coat.[3] For tasks with a high risk of splashing, a chemical-resistant apron or full suit may be necessary.
Respiratory Protection	If engineering controls are insufficient or during emergency situations where exposure limits may be exceeded, use a full-face respirator with an appropriate cartridge approved by NIOSH (US) or EN 149 (EU).[3][4]

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to prevent accidents and exposure.

### Handling

- Ventilation: Always handle in a well-ventilated area, preferably a chemical fume hood.[3][5]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[3][5]
- Aerosol/Dust Prevention: Avoid the formation of dust and aerosols.[3]

- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.  
[3] Keep away from open flames, hot surfaces, and other sources of ignition.
- Hygiene: Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4]

## Storage

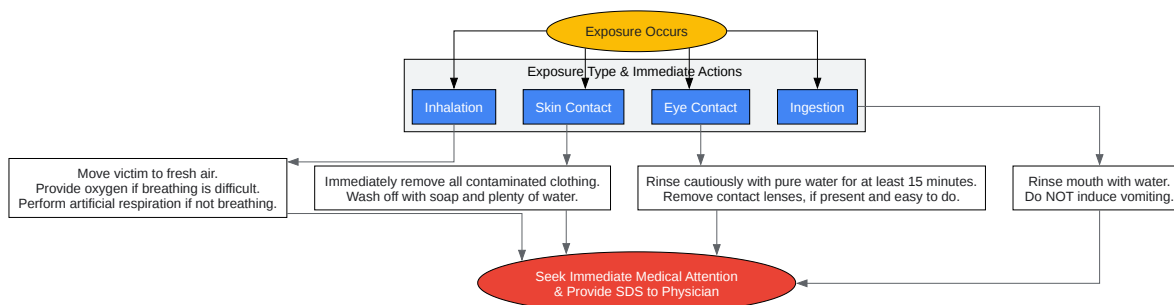
- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][5]
- Incompatibilities: Store separately from foodstuff containers and incompatible materials such as strong oxidizing agents.[3][4]
- Security: For regulated or highly toxic substances, it is good practice to store them in a locked cabinet or area accessible only to authorized personnel.

## Emergency Procedures

A clear and practiced emergency plan is critical. All personnel must be familiar with these procedures before handling the chemical.

## First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. The following protocol should be followed.



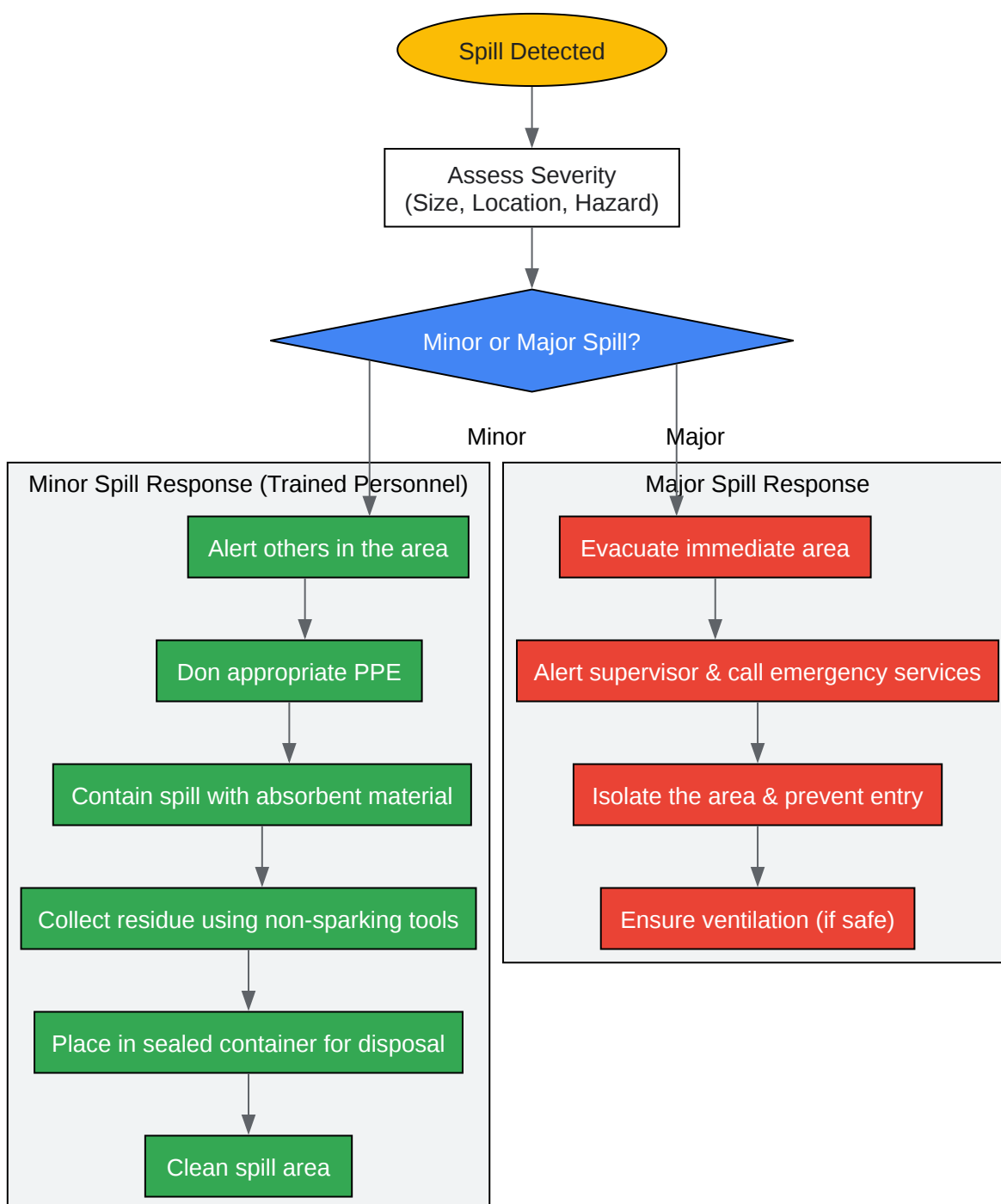
[Click to download full resolution via product page](#)

Caption: Decision workflow for first-aid response to **4-Isobutylphenol** exposure.

- Inhalation: Move the victim into fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention.[3] Crucially, do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
- Skin Contact: Immediately take off all contaminated clothing.[3] Wash the affected area with soap and plenty of water.[3] Seek medical advice.
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[4] Immediate medical attention is required.[3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[3] Call a doctor or Poison Control Center immediately.[3]

## Spill and Leak Containment

A prompt and safe response to spills is crucial to prevent wider contamination and exposure.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a minor or major chemical spill.

- Personal Precautions: Avoid breathing vapors, mist, or gas.[3] Use personal protective equipment as described in Section 3.3. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[3] Do not let the chemical enter drains, as it may be toxic to aquatic life.[3][4]
- Containment and Cleanup: Remove all sources of ignition.[3] Use spark-proof tools and explosion-proof equipment.[3] Collect the spilled material using an inert absorbent material and place it in a suitable, closed container for disposal.[3]

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: The substance is combustible. Thermal decomposition can lead to the release of irritating gases and vapors.[6]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[3][5]

## Toxicological Profile

The toxicological information for **4-Isobutylphenol** is not exhaustive, and much is inferred from similar compounds.

- Acute Toxicity: Specific oral, dermal, and inhalation LD50/LC50 data are largely unavailable.[3] However, it should be treated as harmful if swallowed.
- Skin Corrosion/Irritation: Based on read-across data from studies on analogous substances like branched dodecylphenol, it is expected to cause severe skin irritation and corrosion, including effects like erythema, edema, and necrosis.
- Serious Eye Damage/Irritation: Chemicals that are corrosive to the skin are also considered to cause serious eye damage.



- **Reproductive Toxicity:** There is a potential concern for reproductive toxicity. Studies on analogue phenols have shown adverse effects on reproductive organs in rats, including reduced ovary weights in females and effects on male reproductive organs.
- **Carcinogenicity, Mutagenicity, STOT:** There is no data available to classify **4-Isobutylphenol** for carcinogenicity, germ cell mutagenicity, or specific target organ toxicity (single or repeated exposure).[3]

## Environmental Fate and Disposal

Responsible disposal is a key component of the chemical lifecycle and laboratory safety.

- **Environmental Precautions:** Discharge into the environment must be avoided.[3] Do not allow the chemical to enter drains or surface water.[3]
- **Waste Disposal:** The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, or feed by storage or disposal.[3]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, packaging can be punctured to render it unusable and disposed of in a sanitary landfill.[3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- 2. Page loading... [guidechem.com]
- 3. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 4. [fishersci.com](http://fishersci.com) [fishersci.com]
- 5. [fishersci.co.uk](http://fishersci.co.uk) [fishersci.co.uk]

- 6. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of 4-Isobutylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593399#health-and-safety-considerations-for-4-isobutylphenol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)